

# Essential Safety and Logistical Information for Handling 2CBFly-NBOMe

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## Compound of Interest

Compound Name: 2CBFly-NBOMe

Cat. No.: B12741209

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This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2CBFly-NBOMe**. This compound is a potent synthetic phenethylamine and a derivative of the 2C-B psychedelic. Due to its high potency and the significant health risks associated with the NBOMe class of compounds, stringent safety protocols must be implemented to prevent accidental exposure.

## Hazard Identification and Risk Assessment

**2CBFly-NBOMe** is a potent 5-HT<sub>2A</sub> receptor agonist.<sup>[1]</sup> Compounds in the NBOMe series are known for their psychoactive effects at sub-milligram doses and have been associated with severe intoxications, including fatalities.<sup>[2]</sup> The primary routes of exposure are inhalation, ingestion, and dermal or ocular contact. Due to the lack of comprehensive toxicity data, **2CBFly-NBOMe** should be treated as a highly hazardous substance.

A thorough risk assessment must be conducted before any handling of **2CBFly-NBOMe**. This assessment should consider the quantity of the substance being used, the type of procedures being performed, and the potential for aerosol generation.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended PPE for various laboratory activities involving **2CBFly-NBOMe**.

Activity	Recommended Personal Protective Equipment (PPE)
Weighing and Dispensing (Dry Powder)	- Full-face powered air-purifying respirator (PAPR) with P100/FFP3 filters.- Disposable coveralls (e.g., Tyvek) with elastic cuffs.- Double nitrile gloves.- Disposable shoe covers.
Solution Preparation and Dilution	- Chemical fume hood.- Full-face shield or safety goggles.- Lab coat.- Double nitrile gloves.
In-vitro / In-vivo Experiments	- Appropriate containment (e.g., biosafety cabinet for cell-based assays).- Lab coat.- Safety glasses.- Nitrile gloves.
Waste Disposal	- Chemical fume hood.- Full-face shield or safety goggles.- Lab coat.- Heavy-duty nitrile or butyl rubber gloves.

## Operational Plan for Handling 2CBFly-NBOMe

A systematic approach is essential for the safe handling of **2CBFly-NBOMe** from receipt to disposal.

### Pre-Handling Procedures

- **Training:** All personnel must be trained on the specific hazards of **2CBFly-NBOMe** and the established standard operating procedures (SOPs).
- **Area Designation:** Designate a specific area within the laboratory for the handling of **2CBFly-NBOMe**. This area should be clearly marked with warning signs.
- **Equipment Preparation:** Ensure all necessary equipment, including PPE, containment devices (fume hood, glove box), and emergency supplies (spill kit, first aid), is readily available and in good working order.
- **Decontamination Solutions:** Prepare fresh decontamination solutions (e.g., 10% bleach solution followed by 70% ethanol) for cleaning surfaces and equipment.

## Handling Procedures

- **Containment:** All manipulations of powdered **2CBFly-NBOMe** that could generate dust must be performed within a certified chemical fume hood or a glove box.
- **Weighing:** Use a dedicated analytical balance within the containment area. Use anti-static weigh paper or a tared container to minimize dispersal of the powder.
- **Solution Preparation:** Add solvent to the powdered compound slowly to avoid splashing. Ensure the container is securely capped before mixing.
- **Labeling:** All containers with **2CBFly-NBOMe** must be clearly labeled with the chemical name, concentration, hazard symbols, and date of preparation.

## Post-Handling Procedures

- **Decontamination:** Thoroughly decontaminate all surfaces and equipment that may have come into contact with **2CBFly-NBOMe**.
- **PPE Removal:** Remove PPE in the designated doffing area, avoiding self-contamination. Dispose of all disposable PPE as hazardous waste.
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly with soap and water after completing work and before leaving the laboratory.

## Disposal Plan

All waste contaminated with **2CBFly-NBOMe** must be treated as hazardous waste.

- **Solid Waste:** This includes contaminated PPE, weigh papers, and pipette tips. Collect in a dedicated, labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect all aqueous and solvent-based solutions containing **2CBFly-NBOMe** in separate, clearly labeled, and sealed hazardous waste containers. Do not mix with other waste streams.
- **Sharps:** Contaminated needles and syringes should be placed in a designated sharps container for hazardous waste.

Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

## Experimental Protocols

### Preparation of a 1 mg/mL Stock Solution in DMSO

Objective: To prepare a 1 mg/mL stock solution of **2CBFly-NBOMe** in dimethyl sulfoxide (DMSO) for use in in-vitro experiments.

Materials:

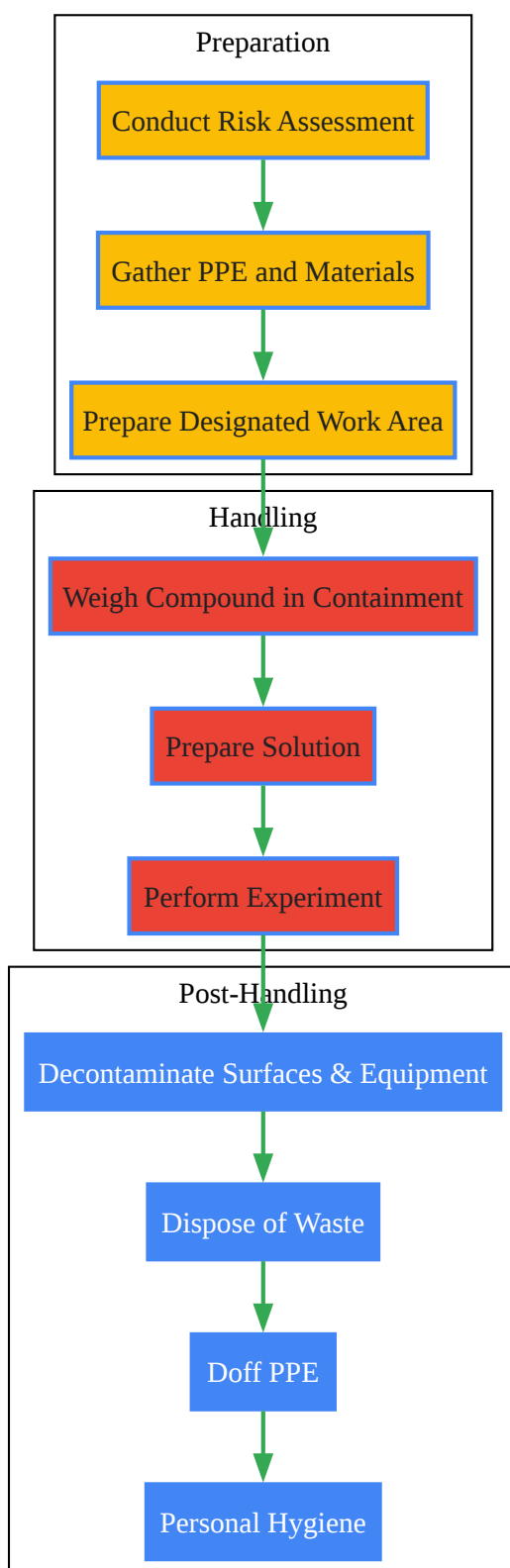
- **2CBFly-NBOMe** hydrochloride (powder)
- Anhydrous DMSO
- Calibrated analytical balance
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Perform all operations within a chemical fume hood.
- Don appropriate PPE as outlined in the table above for "Solution Preparation and Dilution."
- Tare a sterile, pre-weighed microcentrifuge tube on the analytical balance.
- Carefully weigh 1 mg of **2CBFly-NBOMe** powder into the tared tube. Record the exact weight.
- Using a calibrated micropipette, add the appropriate volume of DMSO to the tube to achieve a final concentration of 1 mg/mL. For example, for 1 mg of powder, add 1 mL of DMSO.
- Securely cap the tube and vortex thoroughly until the powder is completely dissolved.

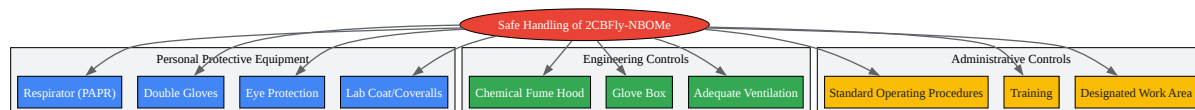
- Visually inspect the solution to ensure there are no undissolved particulates.
- Label the tube clearly with "**2CBFly-NBOMe**, 1 mg/mL in DMSO," the date of preparation, and appropriate hazard symbols.
- Store the stock solution at -20°C or as recommended for the specific experimental application.

## Visualizations



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Caption: Workflow for Handling **2CBFly-NBOMe**.



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Caption: Key Safety Precautions for **2CBFly-NBOMe**.

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## References

- 1. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 2. Toxicities associated with NBOMe ingestion, a novel class of potent hallucinogens: A review of the literature - PMC [pmc.ncbi.nlm.nih.gov]
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